

A Comparative Study of the Anti-Blocking Properties of Different Bis-Amide Waxes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N'-Ethylenebisoleamide*

CAS No.: 110-31-6

Cat. No.: B091346

[Get Quote](#)

Introduction: The Challenge of Polymer Adhesion (Blocking)

In the field of polymer science and materials engineering, "blocking" is the undesirable adhesion between adjacent layers of plastic film or coated surfaces.^{[1][2]} This phenomenon, driven by intermolecular forces like van der Waals interactions, is exacerbated by pressure and temperature during film winding, storage, and transportation.^{[2][3]} Blocking can severely impede manufacturing processes, leading to damaged products and operational inefficiencies, particularly in high-speed packaging applications.^[1]

To counteract this, anti-blocking agents are incorporated into polymer formulations. These additives work through two primary mechanisms: creating microscopic surface roughness to reduce contact area (a function typically served by inorganic particles like silica) or by reducing the surface energy and friction between layers.^[4] Bis-amide waxes fall into the latter category of organic anti-blocking agents. They function by migrating to the polymer surface to form a thin, lubricating layer.^[5]

This guide presents a comparative study of the anti-blocking properties of two prominent bis-amide waxes: Ethylene Bis-Stearamide (EBS) and Ethylene Bis-Oleamide (EBO). Unlike primary amides (e.g., oleamide, erucamide), bis-amides possess a higher molecular weight and a dual-amide structure, which significantly influences their thermal stability, migration rate, and long-term performance.^[5] This analysis will provide researchers and drug development professionals with the foundational knowledge and experimental framework to select the appropriate bis-amide wax for their specific application.

The Candidates: A Closer Look at EBS and EBO

The primary difference between EBS and EBO lies in the saturation of their fatty acid chains, which dictates their physical properties and performance characteristics.

- **Ethylene Bis-Stearamide (EBS):** Derived from the reaction of ethylenediamine and stearic acid (a C18 saturated fatty acid), EBS is the most widely used bis-amide wax. Its fully saturated, linear hydrocarbon chains allow for tight molecular packing, resulting in a high melting point (typically 140-150°C) and excellent thermal stability.^[6] This makes it a preferred additive in high-temperature processing applications for a variety of polymers, including PVC, polyolefins, and ABS.^{[7][8]}
- **Ethylene Bis-Oleamide (EBO):** EBO is synthesized from ethylenediamine and oleic acid (a C18 monounsaturated fatty acid). The cis-double bond in the oleic acid chains introduces a "kink" in the molecular structure, disrupting crystalline packing. This results in a significantly lower melting point (typically 113-125°C) compared to EBS.^[9] EBO is often utilized in applications requiring lubrication and anti-blocking in styrenic polymers and PVC films.^[8]

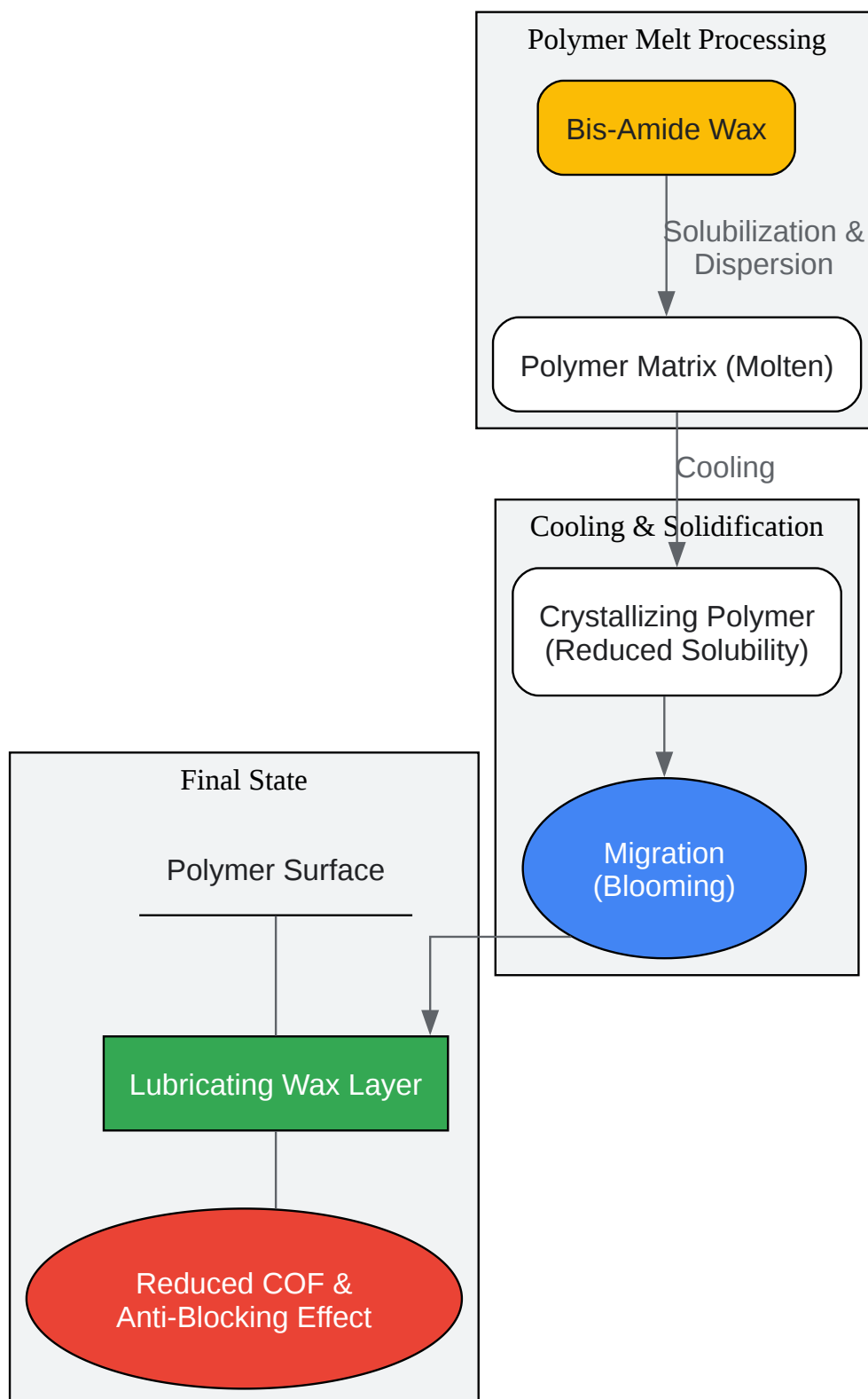
Mechanism of Action: Surface Migration and Lubrication

The anti-blocking effect of bis-amide waxes is not instantaneous. It relies on a time-dependent migration mechanism known as "blooming." The causality is rooted in the limited compatibility of the wax with the polymer matrix.

- **Initial Solubilization:** During melt processing, the high temperature allows the bis-amide wax to dissolve and disperse within the molten polymer.

- **Precipitation and Migration:** As the polymer cools and crystallizes, the solubility of the wax decreases. The incompatible wax molecules are "squeezed out" of the bulk matrix and migrate towards the surface.^[5]
- **Surface Layer Formation:** Upon reaching the surface, the bis-amide molecules arrange themselves to form a microscopic, solid, waxy layer. This layer effectively reduces the coefficient of friction and acts as a physical barrier, preventing the two polymer surfaces from coming into intimate contact.^{[4][5]}

The rate of migration is a critical performance parameter. It is influenced by the additive's molecular weight, the polymer's crystallinity, and the ambient temperature. Higher molecular weight additives like bis-amides generally migrate more slowly than lower molecular weight primary amides, which can be advantageous for long-term, stable anti-blocking performance without excessive surface greasiness.



[Click to download full resolution via product page](#)

Caption: Mechanism of bis-amide wax migration to the polymer surface.

Experimental Evaluation of Anti-Blocking Performance

To objectively compare the performance of EBS and EBO, standardized testing protocols are essential. The following methods provide a self-validating system for quantifying anti-blocking efficacy.

Experimental Protocol 1: Blocking Load Measurement

This test directly measures the force required to separate two layers of film that have adhered to each other.

- Standard: ASTM D3354 - Standard Test Method for Blocking Load of Plastic Film by the Parallel Plate Method.[\[10\]](#)[\[11\]](#)
- Principle: This method quantifies film-to-film adhesion by measuring the load required to separate two films with a defined contact area (100 cm²).[\[3\]](#) The resulting value is a direct measure of the blocking force.
- Methodology:
 - Sample Preparation: Cut at least ten film specimens to the required dimensions (e.g., 250 mm x 180 mm). Condition the specimens under standard laboratory conditions (23 ± 2°C and 50 ± 5% relative humidity) as per ASTM D618.
 - Blocking Assembly: Create a "sandwich" of two film layers. Place this assembly in a blocking jig under a specified load (e.g., 0.69 kPa) and temperature (e.g., 60°C) for a set duration (e.g., 24 hours) to induce blocking.
 - Specimen Mounting: After the conditioning period, remove the assembly and allow it to cool to room temperature. Mount the two layers of the blocked specimen onto the parallel plates of a universal testing machine equipped with a blocking load fixture.[\[2\]](#)
 - Testing: Initiate the test. The machine separates the plates at a constant rate, and a load cell records the force.

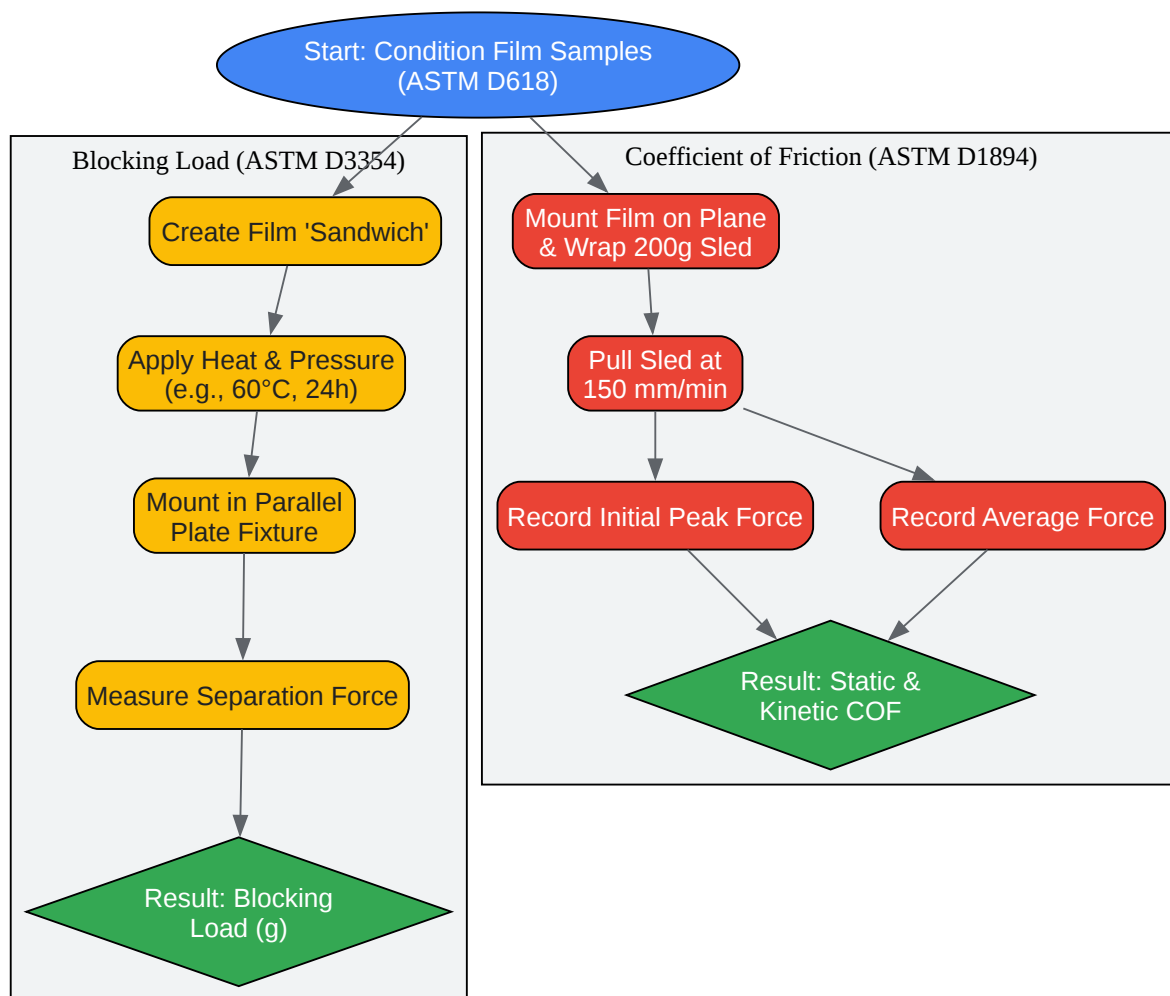
- Data Analysis: The blocking load is the maximum force (in grams) recorded during the separation of the two film layers.[\[10\]](#) Calculate the average blocking load from the tested specimens. A lower value indicates superior anti-blocking performance.

Experimental Protocol 2: Coefficient of Friction (COF) Measurement

This test quantifies the lubricity of the film surface, which is the primary mechanism by which bis-amide waxes prevent blocking.

- Standard: ASTM D1894 - Standard Test Method for Static and Kinetic Coefficients of Friction of Plastic Film and Sheeting.[\[12\]](#)[\[13\]](#)
- Principle: This method determines the forces required to initiate motion (static COF) and maintain motion (kinetic COF) between a sled of a specified weight and a film-wrapped surface.[\[14\]](#)[\[15\]](#) Lower COF values correlate with better slip and anti-blocking properties.
- Methodology:
 - Sample Preparation: Cut film specimens for both the stationary plane and the sled wrap. Condition the specimens as described in the protocol above.
 - Apparatus Setup: Secure the larger film specimen to the horizontal test plane. Wrap the smaller specimen around the 200g sled.
 - Testing: Place the sled on the stationary film. Connect the sled to the load cell of the testing machine.
 - Static COF: Begin the test, moving the plane at a constant speed (e.g., 150 mm/min). The initial peak force required to start the sled's motion is recorded.[\[16\]](#) The static COF is this initial peak force divided by the sled's weight (200 g).
 - Kinetic COF: After the initial motion, the average force required to maintain the sled's movement over a specified distance is recorded.[\[13\]](#) The kinetic COF is this average force divided by the sled's weight.

- Data Analysis: Calculate the average static and kinetic COF values from at least five test repetitions.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating anti-blocking properties.

Comparative Performance Data and Discussion

The structural differences between EBS and EBO translate directly into their performance as anti-blocking agents. The following table summarizes their key properties and typical performance data in a model polyolefin film system.

Property	Ethylene Bis-Stearamide (EBS)	Ethylene Bis-Oleamide (EBO)	Rationale / Causality
Chemical Structure	N,N'-Ethylenebis(stearamide)	N,N'-Ethylenebis(oleamide)	Saturated vs. Unsaturated C18 chains.
Molecular Weight	~593 g/mol	~589 g/mol [17]	Very similar, not a primary differentiator.
Melting Point	140 - 150 °C[6]	113 - 125 °C[9]	Saturated chains in EBS allow for better packing and higher crystallinity, increasing melting point.
Migration Rate	Slower ("Late Bloom")	Faster ("Early Bloom")	The lower melting point and less crystalline nature of EBO allow for faster migration to the surface at ambient temperatures.
Blocking Load (g)	Typically < 20 g	Typically < 30 g	EBS's highly stable, crystalline surface layer provides excellent long-term anti-blocking. EBO is effective but may be less robust at elevated temperatures.
Kinetic COF	Typically 0.25 - 0.35	Typically 0.20 - 0.30	The initial faster bloom of EBO can lead to a slightly lower (more slippery) initial COF.
Thermal Stability	Excellent	Good	The higher melting point of EBS makes it

more stable and less
prone to degradation
or fuming during high-
temperature
processing.

Note: Blocking Load and COF values are representative for a 0.15% loading in a generic LDPE film and can vary based on the polymer grade, film thickness, and processing conditions.

Discussion of Results

The data reveals a clear trade-off between immediate performance and long-term thermal stability.

- EBO's lower melting point and unsaturated chains facilitate a faster migration rate. This makes it an effective anti-blocking agent where a rapid reduction in friction is needed shortly after production. However, this same property can make it less suitable for applications involving high processing temperatures or long-term high-temperature storage, where it might degrade or lead to excessive bloom (die build-up).
- EBS exhibits a slower migration rate but offers superior thermal stability.^{[6][18]} The robust, highly-ordered lubricating layer it forms is very effective and stable over time, making it the preferred choice for demanding applications. Its high melting point ensures it remains effective and does not decompose during aggressive processing or heat-sealing operations.^[7] The slower bloom can also be an advantage in applications like film extrusion for printing, where excessive initial slip can interfere with ink adhesion.

Conclusion and Recommendations

Both Ethylene Bis-Stearamide (EBS) and Ethylene Bis-Oleamide (EBO) are highly effective organic anti-blocking agents, operating through a surface migration mechanism to reduce friction. The choice between them is not about which is superior overall, but which is optimal for a specific application.

- Choose Ethylene Bis-Stearamide (EBS) for:
 - High-temperature processing applications (>200°C).

- Long-term, stable anti-blocking and slip performance.
 - Applications where minimal impact on printing or sealing is critical.
 - Use in a wide range of polymers including polyolefins, PVC, and engineering plastics.
 - Choose Ethylene Bis-Oleamide (EBO) for:
 - Applications requiring rapid anti-blocking action shortly after film production.
 - Lower temperature processing environments.
 - Polymers like styrenics (PS, ABS) and flexible PVC where it provides excellent lubrication.
- [8]

Ultimately, the selection process must be validated by empirical testing using the standardized protocols outlined in this guide. By understanding the fundamental chemical differences and their impact on physical properties, researchers and developers can make an informed decision to optimize their product's performance and processability.

References

- ASTM International. (n.d.). Standard Test Method for Static and Kinetic Coefficients of Friction of Plastic Film and Sheeting (ASTM D1894). Retrieved from [\[Link\]](#)
- ASTM International. (2021). Standard Test Method for Blocking Load of Plastic Film by the Parallel Plate Method (ASTM D3354-11(2021)). Retrieved from [\[Link\]](#)
- Mecmesin. (n.d.). ASTM D3354 Standard Test Method for Blocking Load of Plastic Film by the Parallel Plate Method. Retrieved from [\[Link\]](#)
- ZwickRoell. (n.d.). ASTM D1894 coefficient of friction plastic films. Retrieved from [\[Link\]](#)
- IUPAC. (n.d.). Standard Test Method for Static and Kinetic Coefficients of Friction of Plastic Film and Sheeting. Retrieved from [\[Link\]](#)
- ASTM International. (2011). Standard Test Method for Blocking Load of Plastic Film by the Parallel Plate Method (ASTM D3354-11). Retrieved from [\[Link\]](#)

- Mecmesin. (n.d.). ASTM D1894 Standard Test Method for Static and Kinetic Coefficients of Friction of Plastic Film and Sheeting. Retrieved from [\[Link\]](#)
- TestResources. (n.d.). ASTM D1894 Coefficient of Friction of Plastic Film Testing. Retrieved from [\[Link\]](#)
- TestResources. (n.d.). ASTM D3354 Blocking Load of Plastic Film by Parallel Plate Method. Retrieved from [\[Link\]](#)
- ASTM International. (n.d.). D3354 Standard Test Method for Blocking Load of Plastic Film by the Parallel Plate Method. Retrieved from [\[Link\]](#)
- 2017 ERP System. (2017). Ethylene Bis-Stearamide as Antiblocking agent. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). ETHYLENE BIS STEARAMIDE. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). Ethylene Bis Stearamide | EBS WAX. Retrieved from [\[Link\]](#)
- Connect Chemicals. (n.d.). Ethylenebisstearamide. Retrieved from [\[Link\]](#)
- Sainuo. (2023). A Guide to Choosing the Right Type of Ethylene Bis-Stearamide. Retrieved from [\[Link\]](#)
- Kanademy. (n.d.). Amide waxes for PVC. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). AMIDE WAXES. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). ETHYLENE BIS OLEAMIDE. Retrieved from [\[Link\]](#)
- KLK OLEO. (n.d.). PALMOWAX Fatty Acid Bis-Amides. Retrieved from [\[Link\]](#)
- Sichuan Tianyu Oleochemical Co., Ltd. (n.d.). Ethylene Bis Oleamide CAS:110-31-6. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). ANALYTICAL INVESTIGATION OF WAX MIGRATION IN RUBBER COMPOUNDS. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). Ethylene bis(oleamide). PubChem Compound Database. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mecmesin.com [mecmesin.com]
- 2. testresources.net [testresources.net]
- 3. standards.iteh.ai [standards.iteh.ai]
- 4. kanademy.com [kanademy.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. polymer-stabilizer.alfa-chemistry.com [polymer-stabilizer.alfa-chemistry.com]
- 7. 2017erp.com [2017erp.com]
- 8. klkoleo.com [klkoleo.com]
- 9. Ethylene Bis Oleamide CAS:110-31-6 China Manufacturers Suppliers Factory Exporter [sclthoil.com]
- 10. img.antpedia.com [img.antpedia.com]
- 11. store.astm.org [store.astm.org]
- 12. store.astm.org [store.astm.org]
- 13. chinabopetfilm.com [chinabopetfilm.com]
- 14. zwickroell.com [zwickroell.com]
- 15. testresources.net [testresources.net]
- 16. mecmesin.com [mecmesin.com]
- 17. Ethylene bis(oleamide) | C38H72N2O2 | CID 54606583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. atamankimya.com [atamankimya.com]

- To cite this document: BenchChem. [A Comparative Study of the Anti-Blocking Properties of Different Bis-Amide Waxes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091346/docs#a-comparative-study-of-the-anti-blocking-properties-of-different-bis-amide-waxes\]](https://www.benchchem.com/product/b091346/docs#a-comparative-study-of-the-anti-blocking-properties-of-different-bis-amide-waxes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)